

Synthesis and characterization of 3-(Pentyloxy)azetidine

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Compound of Interest

Compound Name: 3-(Pentyloxy)azetidine

CAS No.: 1220021-55-5

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An In-Depth Technical Guide to the Synthesis and Characterization of **3-(Pentyloxy)azetidine**

Executive Summary

Azetidines are a vital class of four-membered nitrogen-containing heterocycles, prized in medicinal chemistry for their unique conformational constraints and ability to serve as versatile scaffolds in drug discovery.^[1] Their inherent ring strain, intermediate between that of highly reactive aziridines and stable pyrrolidines, provides a unique balance of stability and reactivity for synthetic manipulation.^[1] This guide presents a comprehensive, field-proven methodology for the synthesis and rigorous characterization of **3-(pentyloxy)azetidine**, a valuable building block for introducing a flexible, lipophilic side chain into more complex molecules.

This document provides a detailed, three-step synthetic pathway commencing from commercially available 3-hydroxyazetidine hydrochloride. The strategy hinges on a robust N-protection, etherification via the Williamson ether synthesis, and subsequent deprotection. Each experimental stage is accompanied by an in-depth explanation of the underlying chemical principles, ensuring that the protocol is not merely a set of instructions but a self-validating system. Full characterization of all intermediates and the final product using Nuclear Magnetic

Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy is detailed, providing researchers with a complete framework for verification.

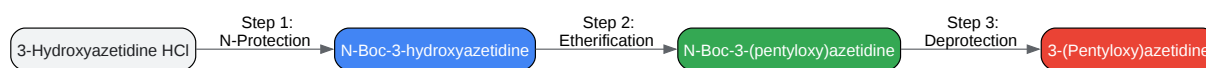
Strategic Approach: A Three-Stage Synthesis

The synthesis of **3-(pentyloxy)azetidine** is most logically approached by forming the ether linkage from a 3-hydroxyazetidine precursor. A direct reaction is confounded by the nucleophilicity of the azetidine nitrogen, which would compete with the hydroxyl group in reacting with an alkyl halide, leading to undesirable N-alkylation byproducts. To circumvent this, a protection-etherification-deprotection strategy is employed.

The Core Logic:

- **Nitrogen Protection:** The secondary amine of 3-hydroxyazetidine must be masked with a protecting group that is stable under the strongly basic conditions required for ether synthesis. The tert-butyloxycarbonyl (Boc) group is ideal for this role due to its resilience to bases and nucleophiles.[2]
- **Ether Formation:** The Williamson ether synthesis provides a classic and highly effective method for forming the C-O bond.[3][4] This S_N2 reaction involves the nucleophilic attack of an alkoxide on a primary alkyl halide.[5] In this protocol, the alkoxide of N-Boc-3-hydroxyazetidine is generated in situ and reacted with 1-bromopentane.
- **Deprotection:** Following the successful installation of the pentyloxy group, the Boc protecting group is efficiently removed under acidic conditions to yield the target compound.[6][7]

This strategic sequence ensures high selectivity and yield at each step, culminating in a pure, well-characterized final product.



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Caption: Overall three-step synthetic pathway for **3-(pentyloxy)azetidine**.

Detailed Experimental Protocols

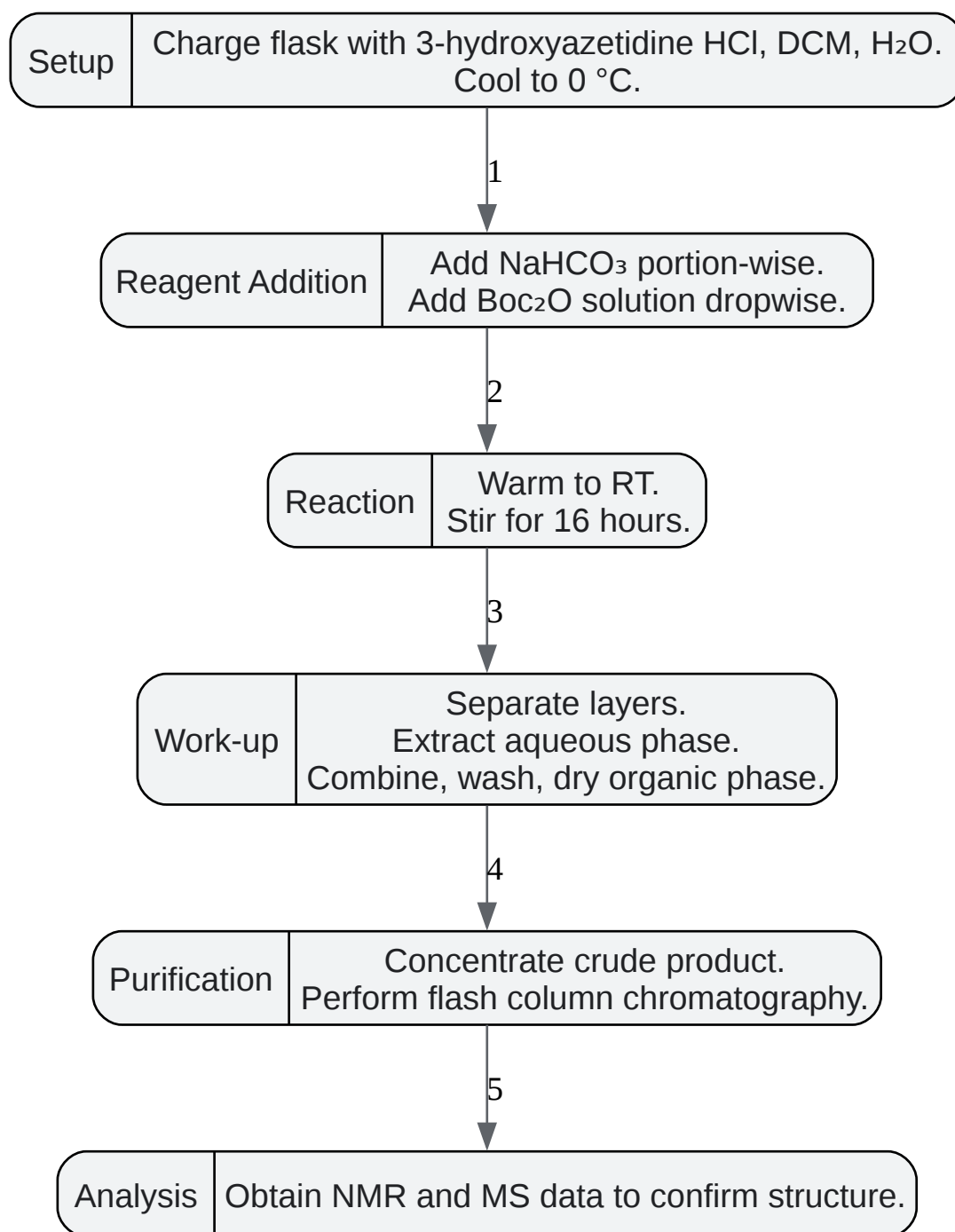
This section provides granular, step-by-step protocols for each synthetic transformation. All procedures should be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

Step 1: Synthesis of tert-butyl 3-hydroxyazetidine-1-carboxylate (N-Boc-3-hydroxyazetidine)

Rationale: This step protects the azetidine nitrogen to prevent side reactions during the subsequent etherification. The reaction of 3-hydroxyazetidine hydrochloride with di-tert-butyl dicarbonate (Boc₂O) in the presence of a base like sodium bicarbonate neutralizes the hydrochloride salt and facilitates the nucleophilic attack of the nitrogen onto the Boc anhydride. [8]

Methodology:

- To a round-bottom flask charged with 3-hydroxyazetidine hydrochloride (1.0 eq), add dichloromethane (DCM) and water (5:1 v/v).
- Cool the stirred suspension to 0 °C using an ice bath.
- Add sodium bicarbonate (NaHCO₃, 2.5 eq) portion-wise, ensuring the temperature remains below 5 °C.
- Add a solution of di-tert-butyl dicarbonate (Boc₂O, 1.1 eq) in DCM dropwise over 30 minutes.
- Allow the reaction to warm to room temperature and stir for 16 hours.
- Work-up: Separate the organic layer. Extract the aqueous layer with DCM (3x). Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure.
- Purification: The crude product is typically purified by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to yield the product as a white solid or colorless oil.



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Caption: Experimental workflow for the N-protection of 3-hydroxyazetidine.

Step 2: Synthesis of tert-butyl 3-(pentyloxy)azetidine-1-carboxylate

Rationale: This is the key ether-forming step. A strong base, sodium hydride (NaH), is used to deprotonate the hydroxyl group of the N-Boc protected intermediate, forming a potent nucleophile (alkoxide). This alkoxide then displaces the bromide from 1-bromopentane in a classic S_N2 reaction.^[4] Anhydrous conditions are critical as NaH reacts violently with water.

Methodology:

- To a flame-dried, three-neck round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), add a suspension of sodium hydride (60% dispersion in mineral oil, 1.5 eq) in anhydrous tetrahydrofuran (THF).
- Cool the suspension to 0 °C.
- Add a solution of N-Boc-3-hydroxyazetidine (1.0 eq) in anhydrous THF dropwise.
- Stir the mixture at 0 °C for 30 minutes, then allow it to warm to room temperature and stir for an additional hour.
- Re-cool the mixture to 0 °C and add 1-bromopentane (1.2 eq) dropwise.
- Allow the reaction to warm to room temperature and stir for 18-24 hours.
- Work-up: Carefully quench the reaction by slowly adding saturated aqueous ammonium chloride (NH₄Cl) solution at 0 °C. Extract the mixture with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over Na₂SO₄, filter, and concentrate.
- Purification: Purify the crude oil by flash column chromatography (ethyl acetate/hexanes gradient).

Step 3: Synthesis of 3-(Pentyloxy)azetidine (Final Product)

Rationale: The final step involves the removal of the acid-labile Boc group. Trifluoroacetic acid (TFA) is a strong acid that efficiently cleaves the tert-butyl carbamate, liberating the free amine.^[2] The reaction generates gaseous byproducts (isobutylene and CO₂), so it must be performed in a well-ventilated area.

Methodology:

- Dissolve the purified N-Boc-**3-(pentyloxy)azetidine** (1.0 eq) in DCM in a round-bottom flask.
- Cool the solution to 0 °C.
- Add trifluoroacetic acid (TFA, 10 eq) dropwise.
- Remove the ice bath and stir the solution at room temperature for 2-4 hours, monitoring by TLC until the starting material is consumed.
- Work-up: Concentrate the reaction mixture under reduced pressure to remove excess TFA and DCM.
- Dissolve the residue in DCM and neutralize by slowly adding saturated aqueous sodium bicarbonate solution until the effervescence ceases.
- Extract the aqueous layer with DCM (3x). Combine the organic layers, dry over Na₂SO₄, filter, and carefully concentrate under reduced pressure (the product can be volatile) to yield **3-(pentyloxy)azetidine**.

Characterization and Data Analysis

Rigorous characterization at each stage is essential to validate the successful transformation and purity of the compounds.

Spectroscopic Analysis

The primary methods for structural confirmation are NMR and MS.

- ¹H NMR: Provides information on the proton environment. Key transformations to observe are the disappearance of the -OH proton, the appearance of pentyl chain signals, and the disappearance of the large singlet corresponding to the Boc group's tert-butyl protons upon deprotection. Azetidine ring protons typically appear as complex multiplets.[\[9\]](#)[\[10\]](#)
- ¹³C NMR: Confirms the carbon skeleton. Look for the appearance of new signals corresponding to the pentyl chain carbons and the shift of the C-O carbon in the azetidine

ring. The disappearance of the Boc carbonyl and quaternary tert-butyl carbon signals is a key indicator of successful deprotection.

- **Mass Spectrometry (MS):** Confirms the molecular weight of the synthesized compounds. High-Resolution Mass Spectrometry (HRMS) is used to confirm the elemental composition, providing definitive proof of identity.[\[11\]](#)
- **Infrared (IR) Spectroscopy:** Useful for tracking functional groups. The broad O-H stretch ($\sim 3400\text{ cm}^{-1}$) in the starting material will disappear after etherification. The strong C=O stretch of the Boc group ($\sim 1690\text{ cm}^{-1}$) will be absent in the final product.

Data Summary Tables

The following tables present typical, expected data for the synthesized compounds. Actual values may vary slightly based on instrumentation and solvent.

Table 1: Summary of Expected ^1H NMR Data (400 MHz, CDCl_3)

Compound	Key Chemical Shifts (δ , ppm)
N-Boc-3-hydroxyazetidine	~ 4.5 (m, 1H, CH-OH), ~ 4.1 (m, 2H, azetidine-CH ₂), ~ 3.9 (m, 2H, azetidine-CH ₂), ~ 2.5 (br s, 1H, OH), 1.45 (s, 9H, C(CH ₃) ₃)
N-Boc-3-(pentyloxy)azetidine	~ 4.3 (m, 1H, CH-O), ~ 4.0 (m, 2H, azetidine-CH ₂), ~ 3.8 (m, 2H, azetidine-CH ₂), 3.45 (t, 2H, O-CH ₂ -), 1.60 (m, 2H, -CH ₂ -), 1.35 (m, 4H, -(CH ₂) ₂ -), 1.44 (s, 9H, C(CH ₃) ₃), 0.90 (t, 3H, -CH ₃)

| **3-(Pentyloxy)azetidine** | ~ 4.2 (m, 1H, CH-O), ~ 3.7 (m, 2H, azetidine-CH₂), ~ 3.5 (m, 2H, azetidine-CH₂), 3.40 (t, 2H, O-CH₂-), ~ 2.5 (br s, 1H, NH), 1.55 (m, 2H, -CH₂-), 1.30 (m, 4H, -(CH₂)₂-), 0.90 (t, 3H, -CH₃) |

Table 2: Summary of Expected Mass Spectrometry Data

Compound	Ionization Mode	Expected [M+H] ⁺ (m/z)
N-Boc-3-hydroxyazetidine	ESI+	174.1125
N-Boc-3-(pentyloxy)azetidine	ESI+	244.1856

| **3-(Pentyloxy)azetidine** | ESI+ | 144.1383 |

Conclusion

This guide details a reliable and scalable three-step synthesis for **3-(pentyloxy)azetidine**, a valuable chemical intermediate. The presented strategy, centered on N-Boc protection, Williamson ether synthesis, and acid-mediated deprotection, is robust and founded on well-established chemical principles. The comprehensive characterization protocols provide a clear framework for validating the identity and purity of the final product and all intermediates. By explaining the causality behind each experimental choice, this document empowers researchers to not only replicate the synthesis but also to adapt and troubleshoot the methodology for related molecular targets.

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